

Co-transfection of Plasmids and siRNA using DOTAP: Application Notes and Protocols

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Compound of Interest

N-(1-(2,3-dioleyloxy)propyl)N,N,N-trimethylammonium

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Introduction

Co-transfection is a powerful technique that involves the simultaneous delivery of two or more distinct nucleic acid molecules into the same cell.[1] This method is particularly valuable for a range of applications, including the study of gene function, protein-protein interactions, and the development of gene therapies.[1] One common application is the co-transfection of a plasmid DNA (pDNA) encoding a gene of interest and a small interfering RNA (siRNA) designed to silence another gene. This allows for the investigation of gene knockdown effects on the expression and function of the plasmid-encoded protein.

This document provides detailed application notes and protocols for the co-transfection of plasmids and siRNA into eukaryotic cells using the cationic liposomal transfection reagent DOTAP (N-[1-(2,3-dioleoyloxy)propyl]-N,N,N-trimethylammonium methyl-sulfate). DOTAP is a well-established and effective carrier for nucleic acids, forming stable complexes that facilitate their entry into cells.[2][3]

Mechanism of DOTAP-Mediated Transfection

DOTAP is a cationic lipid that, when formulated into liposomes, can efficiently complex with negatively charged nucleic acids like pDNA and siRNA through electrostatic interactions.[2][3] These resulting lipoplexes are then taken up by cells, likely through endocytosis. Once inside

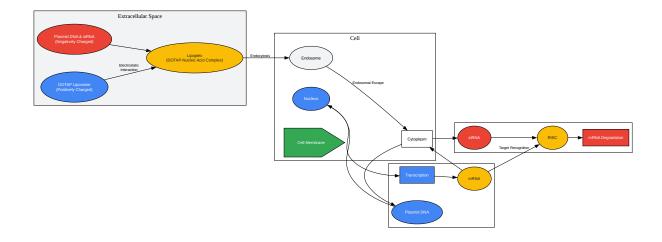




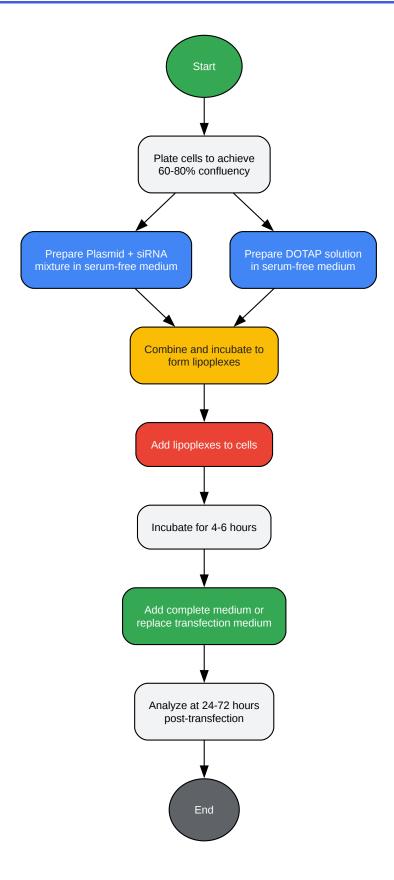


the cell, the lipoplexes are believed to destabilize the endosomal membrane, facilitating the release of the nucleic acids into the cytoplasm. The plasmid DNA can then enter the nucleus for transcription, while the siRNA remains in the cytoplasm to enter the RNA interference (RNAi) pathway.









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